

# Oe-9000 dosage and administration guidelines

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## Compound of Interest

Compound Name: Oe-9000

Cat. No.: B1677184

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## Oe-9000 Application Notes and Protocols

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Product Name: **Oe-9000** Synonyms: OEI-alpha-9000 Chemical Formula:  $C_{23}H_{27}N_5O_2$

Molecular Weight: 405.49 g/mol Storage: Store at -20°C. Protect from light.

## Introduction

**Oe-9000** is a potent and highly selective inhibitor of the p110 $\alpha$  subunit of phosphoinositide 3-kinase (PI3K $\alpha$ ). Activating mutations in the PIK3CA gene, which encodes the p110 $\alpha$  catalytic subunit, are common in a variety of human cancers, leading to constitutive activation of the PI3K/Akt/mTOR signaling pathway. This pathway is critical for cell proliferation, survival, and growth. **Oe-9000** demonstrates significant anti-proliferative activity in cancer cell lines harboring PIK3CA mutations.

## In Vitro Studies: Dosage and Administration Cell-Based Proliferation Assays

The half-maximal inhibitory concentration ( $IC_{50}$ ) of **Oe-9000** was determined in a panel of cancer cell lines with varying PIK3CA mutation status.

Table 1: Anti-proliferative Activity of **Oe-9000** in Cancer Cell Lines

Cell Line	Cancer Type	PIK3CA Status	Oe-9000 IC <sub>50</sub> (nM)
MCF-7	Breast	E545K (mutant)	8.5
HCT116	Colon	H1047R (mutant)	12.3
T47D	Breast	E542K (mutant)	9.8
MDA-MB-231	Breast	Wild-Type	> 1000
PC-3	Prostate	Wild-Type	> 1000

## Western Blotting for Target Engagement

To confirm the mechanism of action, the effect of **Oe-9000** on the phosphorylation of Akt, a downstream effector of PI3K, was assessed.

Table 2: Inhibition of Akt Phosphorylation by **Oe-9000** in MCF-7 Cells

Oe-9000 Concentration (nM)	p-Akt (Ser473) Inhibition (%)
1	15
10	55
100	92
500	98

## In Vivo Studies: Dosage and Administration Xenograft Tumor Models

The in vivo efficacy of **Oe-9000** was evaluated in a mouse xenograft model using the MCF-7 breast cancer cell line.

Table 3: In Vivo Efficacy of **Oe-9000** in MCF-7 Xenograft Model

Treatment Group	Dosage (mg/kg, oral, daily)	Tumor Growth Inhibition (%)
Vehicle Control	-	0
Oe-9000	25	45
Oe-9000	50	78
Oe-9000	100	91

## Experimental Protocols

### Cell Proliferation Assay Protocol

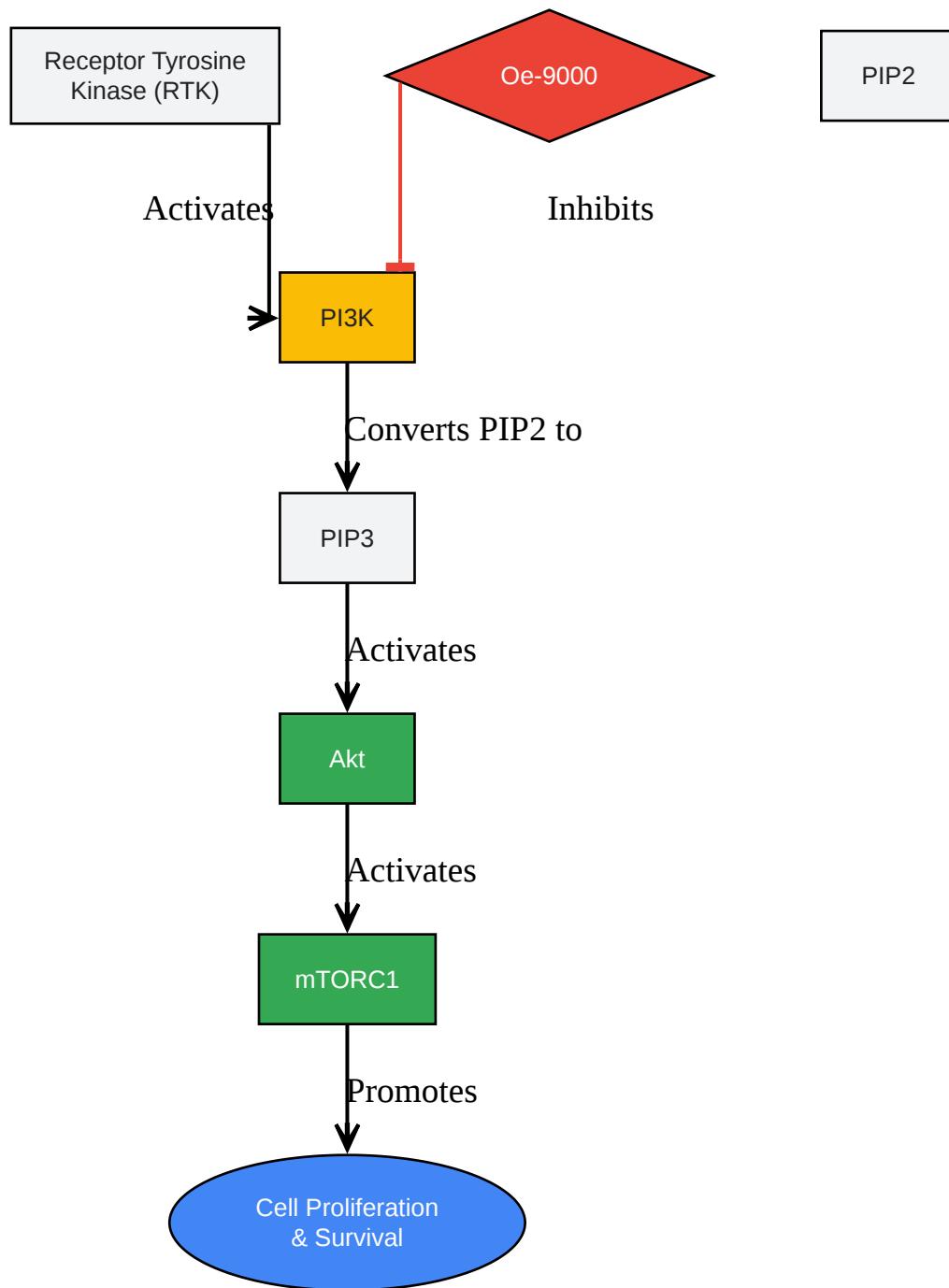
- Cell Seeding: Seed cancer cells in 96-well plates at a density of 5,000 cells/well and allow them to adhere overnight.
- Compound Treatment: Prepare a 10 mM stock solution of **Oe-9000** in DMSO. Serially dilute the stock solution to the desired concentrations in cell culture medium. Add the diluted compound to the cells.
- Incubation: Incubate the plates for 72 hours at 37°C in a humidified atmosphere with 5% CO<sub>2</sub>.
- Viability Assessment: Add a cell viability reagent (e.g., CellTiter-Glo®) to each well and measure luminescence according to the manufacturer's protocol.
- Data Analysis: Calculate the IC<sub>50</sub> values by fitting the dose-response data to a four-parameter logistic curve using appropriate software.

### Western Blotting Protocol

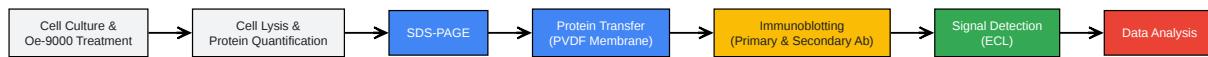
- Cell Lysis: Treat cells with **Oe-9000** for 2 hours. Wash cells with ice-cold PBS and lyse them in RIPA buffer supplemented with protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of the lysates using a BCA protein assay.

- SDS-PAGE and Transfer: Separate equal amounts of protein on an SDS-PAGE gel and transfer them to a PVDF membrane.
- Immunoblotting: Block the membrane with 5% non-fat milk in TBST for 1 hour. Incubate the membrane with primary antibodies against p-Akt (Ser473), total Akt, and a loading control (e.g., GAPDH) overnight at 4°C.
- Detection: Wash the membrane and incubate with HRP-conjugated secondary antibodies. Detect the signal using an enhanced chemiluminescence (ECL) substrate.
- Analysis: Quantify the band intensities using densitometry software.

## Signaling Pathway and Workflow Diagrams

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Caption: PI3K/Akt/mTOR signaling pathway with the inhibitory action of **Oe-9000**.



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Caption: Experimental workflow for Western Blotting analysis.

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